

# 5,5-Dibutyldihydrofuran-2(3H)-one IUPAC name and synonyms

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## Compound of Interest

Compound Name: 5,5-Dibutyldihydrofuran-2(3H)-one

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## An In-Depth Technical Guide to 5,5-Dibutyldihydrofuran-2(3H)-one

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical compounds, from their fundamental properties to their synthesis, is paramount. This document provides a comprehensive technical overview of **5,5-Dibutyldihydrofuran-2(3H)-one**, a gamma-lactone with applications in the flavor and fragrance industry and as a potential building block in chemical synthesis.

## Chemical Identity and Nomenclature

**5,5-Dibutyldihydrofuran-2(3H)-one** is a member of the gamma-lactone class of organic compounds.<sup>[1][2]</sup> Its formal nomenclature and commonly used synonyms are essential for accurate identification in literature and databases.

- IUPAC Name: 5,5-dibutyloxolan-2-one<sup>[3]</sup>
- Synonyms: 4,4-Dibutyl-γ-butyrolactone, 4-Butyl-4-hydroxyoctanoic acid gamma-lactone, Dibutyl butyrolactone, 5,5-Dibutyldihydro-2(3H)-furanone, 4,4-Dibutyl-4-hydroxybutyric acid gamma-lactone.<sup>[1][4]</sup>

## Physicochemical Properties

The quantitative physicochemical properties of **5,5-Dibutyldihydrofuran-2(3H)-one** are summarized in the table below. These data are critical for experimental design, formulation,

and safety assessments.

Property	Value	Reference
Molecular Formula	C12H22O2	[1]
Molecular Weight	198.3 g/mol	[1]
CAS Number	7774-47-2	[1]
Appearance	Colorless, clear oily liquid	[4][5]
Odor	Oily, coconut-butter like	[1][4]
Boiling Point	279.00 to 280.00 °C (@ 760.00 mm Hg)	[4][5]
Vapor Pressure	0.004000 mm/Hg (@ 25.00 °C)	[4]
Flash Point	112.78 °C (235.00 °F, TCC)	[4][5]
Density	0.918 ± 0.06 g/cm <sup>3</sup> (estimated)	[3]
logP (o/w)	3.46	[4][5]
Solubility	Insoluble in water; soluble in alcohol and oils.[1][4][5]	

## Synthesis and Experimental Protocols

The synthesis of gamma-lactones is a well-established area of organic chemistry. For **5,5-Dibutyldihydrofuran-2(3H)-one**, a specific preparative method has been cited in technical literature.

General Synthetic Route: Catalytic reaction of an alcohol and an acrylate.

A documented method for the preparation of **5,5-Dibutyldihydrofuran-2(3H)-one** involves the reaction of Butyl pentanol with Methyl acrylate in the presence of a catalyst.[1][2] While the specific details of the catalyst and reaction conditions are proprietary to the cited Russian patent, the general protocol can be outlined as follows:

Objective: To synthesize **5,5-Dibutyldihydrofuran-2(3H)-one**.

#### Reactants:

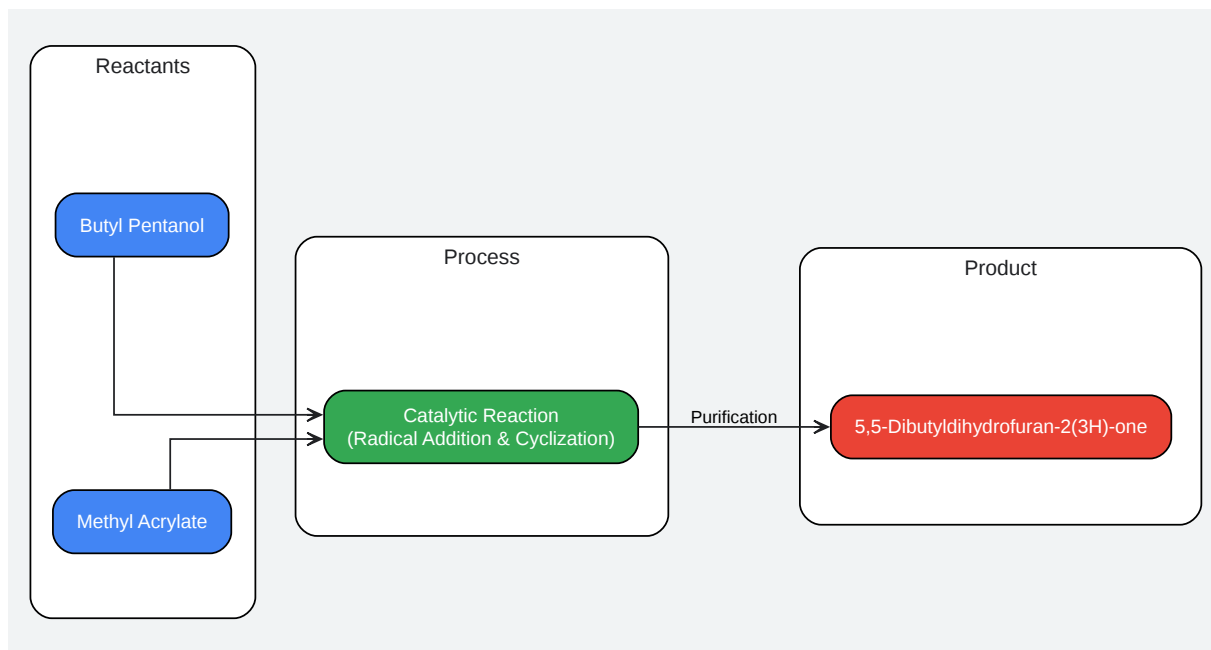
- Butyl pentanol
- Methyl acrylate
- Initiator/Catalyst (e.g., a peroxide or other radical initiator)

#### Methodology:

- The reactants, Butyl pentanol and Methyl acrylate, are combined in a suitable reaction vessel.
- A catalyst is introduced to initiate the reaction. This type of reaction, a radical addition to an alkene followed by cyclization, is a common strategy for forming lactone rings.
- The reaction mixture is typically heated to facilitate the reaction, with the specific temperature and duration being dependent on the catalyst used.
- Following the completion of the reaction, the crude product is purified. Standard purification techniques for an oily, non-volatile compound would include vacuum distillation and/or column chromatography to isolate the final product from unreacted starting materials and byproducts.
- The structure and purity of the final product are confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

## Synthesis Workflow Diagram

The logical workflow for the synthesis of **5,5-Dibutyldihydrofuran-2(3H)-one** from its precursors is illustrated below.



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Caption: General synthesis workflow for **5,5-Dibutyldihydrofuran-2(3H)-one**.

## Applications in Research and Drug Development

While **5,5-Dibutyldihydrofuran-2(3H)-one** is primarily used in flavor compositions for products like butter, coconut, and nut imitations, the gamma-lactone scaffold itself is of significant interest to the pharmaceutical industry.<sup>[1][2]</sup>

Gamma-lactones, such as the related and widely studied Gamma-Valerolactone (GVL), are recognized for their potential as green solvents and as versatile precursors for synthesizing valuable compounds.<sup>[6][7]</sup> GVL, for instance, is derived from cellulosic biomass and is explored as a sustainable alternative to traditional solvents in drug synthesis and formulation.<sup>[6][7]</sup> Some derivatives of this class can act as prodrugs; for example, GVL behaves as a prodrug to  $\gamma$ -hydroxyvaleric acid (GHV), which has effects similar to  $\gamma$ -hydroxybutyric acid

(GHB).[7][8] The study of substituted lactones like **5,5-Dibutyldihydrofuran-2(3H)-one** can, therefore, provide insights into structure-activity relationships and the development of novel chemical entities.

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## References

- 1. 5,5-dibutyldihydrofuran-2(3H)-one CAS#: 7774-47-2 [chemicalbook.com]
- 2. 5,5-dibutyldihydrofuran-2(3H)-one CAS#: 7774-47-2 [m.chemicalbook.com]
- 3. 5,5-dibutyl dihydrofuran-2(3H)-one 7774-47-2 [thegoodscentcompany.com]
- 4. parchem.com [parchem.com]
- 5. 5,5-dibutyl dihydrofuran-2(3H)-one, 7774-47-2 [thegoodscentcompany.com]
- 6. China Gamma-valerolactone (GVL): unlocking the potential of multifunctional organic compounds Manufacturer and Supplier | Starsky [starskychemical.com]
- 7.  $\gamma$ -Valerolactone - Wikipedia [en.wikipedia.org]
- 8.  $\gamma$ -Hydroxybutyric acid - Wikipedia [en.wikipedia.org]
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